

# Standard Operating Procedure: Ataralgin Disposal

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## Compound of Interest

Compound Name: Ataralgin

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This document provides a detailed protocol for the safe and compliant disposal of **Ataralgin**, a compound analgesic. The procedures outlined are designed for implementation in research and drug development environments, emphasizing safety, environmental responsibility, and regulatory adherence. Proper disposal of pharmaceutical products is critical to prevent environmental contamination and accidental exposure.

## Data Presentation: Ataralgin Composition

**Ataralgin** is a fixed-dose combination drug. Its active pharmaceutical ingredients (APIs) are detailed below.

Active Ingredient	Mass per Tablet	ATC Code	Pharmacological Class
Paracetamol (Acetaminophen)	325 mg	N02BE51	Analgesic and Antipyretic
Guaifenesin	130 mg	R05CA03	Expectorant / Muscle Relaxant
Caffeine	70 mg	N06BC01	Central Nervous System Stimulant

Data sourced from  
multiple references.[\[1\]](#)

[\[2\]](#)[\[3\]](#)

## Disposal Protocols and Methodologies

The disposal of **Ataralgin** must be conducted in accordance with institutional guidelines and local, state, and federal regulations.[4] The active components are not classified as controlled substances by the DEA, nor do they typically meet the criteria for hazardous waste under the Resource Conservation and Recovery Act (RCRA). However, all pharmaceutical waste requires careful management.

### Step 1: Waste Characterization and Segregation

- **Identify Waste Stream:** Unused, expired, or contaminated **Ataralgin** tablets should be designated as non-hazardous pharmaceutical waste.
- **Segregation:** Do not mix **Ataralgin** with hazardous chemical waste (e.g., solvents, reactive chemicals) or biohazardous waste.
- **Containerization:** Place the designated **Ataralgin** waste into a clearly labeled, sealed, and leak-proof container. For institutional settings, use the designated containers for non-RCRA pharmaceutical waste, which are often blue or white.

### Step 2: Preferred Disposal Method for Professional Facilities

The primary and most compliant method for disposal within a laboratory or research facility is through the institution's established pharmaceutical waste management program.

- **Consult EH&S:** Contact your institution's Environmental Health & Safety (EH&S) department to confirm specific procedures for non-hazardous pharmaceutical waste.
- **Collection:** Follow the EH&S protocol for collection. This typically involves a scheduled pickup by a licensed hazardous and medical waste disposal contractor.
- **Treatment:** The contractor will transport the waste to a permitted treatment facility. Incineration is the most common treatment method for pharmaceutical waste, ensuring complete destruction of the active ingredients.[5]

## Step 3: Alternative Disposal Method (When Institutional Programs are Unavailable)

For small quantities or in settings without a formal pharmaceutical waste program, drug take-back programs are the next best option.<sup>[6][7][8][9]</sup> These programs are the safest way to dispose of unwanted medicines.<sup>[9]</sup>

- **Locate a Program:** Use the DEA's website or contact local pharmacies or law enforcement agencies to find an authorized drug take-back location.<sup>[9]</sup>
- **Transport Securely:** Transport the **Ataralgin** in its original or a well-sealed container to the drop-off site.

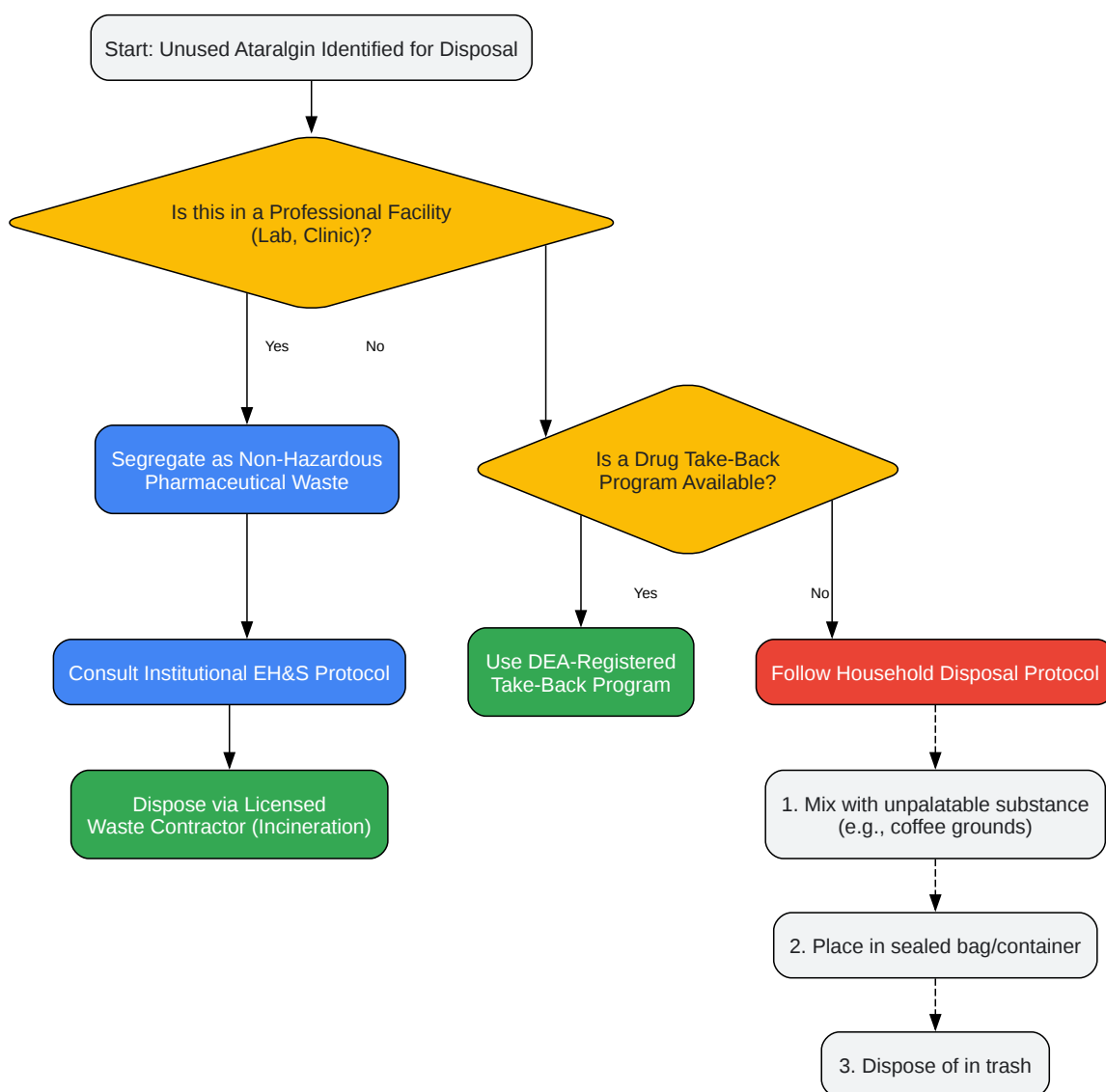
## Step 4: Final Disposal Option (Household or Small Quantity, No Take-Back Available)

If institutional and take-back options are not accessible, **Ataralgin** may be disposed of in the trash with specific precautions to prevent diversion or accidental ingestion.<sup>[4][7]</sup> Never flush pharmaceuticals down the toilet or drain unless explicitly instructed by the FDA, as this can contaminate waterways.<sup>[5][10]</sup>

- **Remove from Packaging:** Take the tablets out of their original container.
- **Mix with Undesirable Substance:** Mix the medication with an unpalatable material such as used coffee grounds, dirt, or cat litter.<sup>[7][8][11]</sup> This step makes the drug less appealing to children and pets and unrecognizable to anyone who might go through the trash. Do not crush the tablets.<sup>[8][9]</sup>
- **Seal and Dispose:** Place the mixture in a sealed container, such as a sealable plastic bag, and dispose of it in the household trash.<sup>[7][11]</sup>
- **De-identify Packaging:** Before recycling or discarding the original container, remove or scratch out all personal information from the prescription label to protect privacy.<sup>[7]</sup>

## Mandatory Visualization: Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ataralgin**.



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Caption: **Ataralgin** Disposal Decision Workflow.

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